Technical Support Center: Oxazepane Hydrochloride Salt Optimization

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Compound of Interest		
Compound Name:	*4-(3-Chloropropyl)-1,4-oxazepane hydrochloride*	
CAS No.:	*2230803-10-6*	
Cat. No.:	*B2608367*	*Get Quote*

Core Directive: The "Why" Behind the Challenge

Welcome to the technical support hub for 1,4-oxazepane derivatives. If you are here, you are likely facing one of three specific frustrations with your hydrochloride (HCl) salt:

- Oiling Out: The salt refuses to crystallize, separating as a sticky gum or oil.[1]
- Deliquescence: The solid turns into a puddle upon exposure to air.
- Disproportionation: The salt unexpectedly precipitates as the free base in aqueous buffers.

The Chemical Context: The 1,4-oxazepane ring is a 7-membered heterocycle.[2] Unlike stable 6-membered morpholines, the 7-membered ring possesses significant conformational flexibility (high entropy).[1] When you form the HCl salt, you are attempting to lock this flexible cation into a rigid crystal lattice with a chloride anion.

If the lattice energy is insufficient to overcome the entropy of the flexible ring and the hydration energy of the chloride ion, the system will prefer a disordered state (oil) or a hydrated state (deliquescence). The following guides address these thermodynamic hurdles.

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Troubleshooting Guide: The "Oiling Out" Phenomenon

User Query:"I added HCl in ether/dioxane to my oxazepane free base, but instead of a white solid, a yellow oil separated at the bottom. Scratching the flask doesn't help."

Root Cause Analysis: Liquid-Liquid Phase Separation (LLPS)

"Oiling out" occurs when the melting point of the solvated salt is lower than the process temperature, or when the system enters a region of Liquid-Liquid Phase Separation (LLPS) before it hits the solubility curve. This is common with oxazepanes due to impurities lowering the melting point (eutectic effect) and the high solubility of the salt in the presence of residual water/alcohols.

The Fix: The "Dual-Solvent De-Oiling" Protocol

Do not simply add more anti-solvent; this usually exacerbates oiling. Follow this thermodynamic control protocol.

Step-by-Step Methodology

- Redissolution: Re-dissolve the oil by heating the mixture. If it does not dissolve, add small amounts of a "good solvent" (e.g., Methanol or Ethanol) until the solution is homogeneous at reflux.
- Temperature Control: Cool the solution slowly to room temperature. Rapid cooling promotes LLPS.[1]
- The "Cloud Point" Titration:
  - Add the anti-solvent (e.g., MTBE, Ethyl Acetate, or Diethyl Ether) dropwise only until a faint, persistent turbidity (cloudiness) appears.[1]
  - STOP immediately. Do not crash it out.

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- Seeding (Critical): Add a tiny seed crystal of the pure salt (if available) or scratch the glass surface vigorously at the liquid-air interface.
- Aging: Stir gently at this cloud point for 2–4 hours. This allows the oil droplets to reorganize into a crystalline lattice (Ostwald ripening).
- Final Precipitation: Once a solid bed forms, then slowly add the remaining anti-solvent to maximize yield.[1]

Visualization: Oiling Out Decision Tree

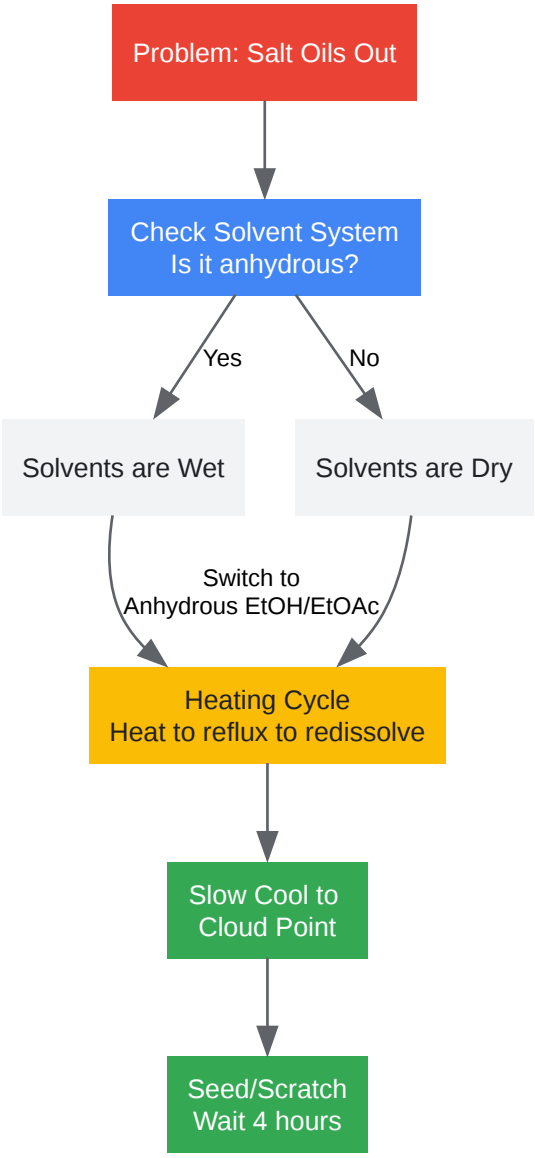

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Figure 1: Decision matrix for handling amine salt oiling events. Note the emphasis on "Waiting" at the cloud point.

Troubleshooting Guide: Hygroscopicity & Deliquescence[1]

User Query:"My oxazepane HCl salt gains weight rapidly on the balance and becomes sticky. How can I handle this for accurate biological assays?"

Root Cause Analysis: The Chloride Hydrogen Bond

The chloride anion (

) is a strong hydrogen bond acceptor.[3] In the crystal lattice of oxazepane HCl, if the cation-anion interactions are not dense enough (due to the ring's steric bulk), the chloride ion will readily accept hydrogen bonds from atmospheric water (

). This lowers the Gibbs free energy of the system, leading to hydrate formation or deliquescence (dissolving in absorbed water).

Strategic Solutions

Approach	Methodology	Pros	Cons
1. Desiccation (Immediate)	Store over or under Vacuum/Nitrogen. Weigh in a glovebox.	No chemical change required.[1]	cumbersome for routine handling.[1]
2. Lyophilization	Freeze-dry the salt from water/dioxane.	Creates an amorphous solid that dissolves instantly.[1]	Amorphous forms are more hygroscopic long-term.[1]
3. Solvate Screening	Recrystallize from Isopropanol (IPA) or Acetone.[1]	May form a stable hemi-solvate that blocks water uptake.[1]	Must verify toxicity of residual solvent.[1][4]

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Expert Tip: If the HCl salt is unmanageable, you are fighting the "Common Ion" of nature (humidity). If you cannot change the salt form (e.g., to a Fumarate or Tosylate) due to regulatory constraints, you must treat the weighing process as a kinetic race. Use a closed weighing vessel and subtract the tare weight after sealing.

Troubleshooting Guide: pH-Dependent Solubility (Disproportionation)

User Query:"I dissolved the salt in PBS buffer (pH 7.4) for a cell assay, and a fine precipitate formed after 20 minutes."

Root Cause Analysis: The Threshold

This is a classic case of Disproportionation. For a salt of a weak base (like oxazepane,

), there exists a specific pH value called

.[1]

- Below

  : The ionized salt is the stable solid phase.

- Above

  : The free base is the stable solid phase.[5]

If your buffer pH >

, the salt will thermodynamically revert to the free base. Since oxazepane free bases are often lipophilic oils or solids with low water solubility, they precipitate.[1]

The Equation of State

The

can be estimated if you know the intrinsic solubility of the free base (

) and the solubility product of the salt (

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):

(Note: In practice, determine this experimentally by titrating a saturated salt solution with base until precipitation occurs.)[1]

Visualization: The Solubility Cliff

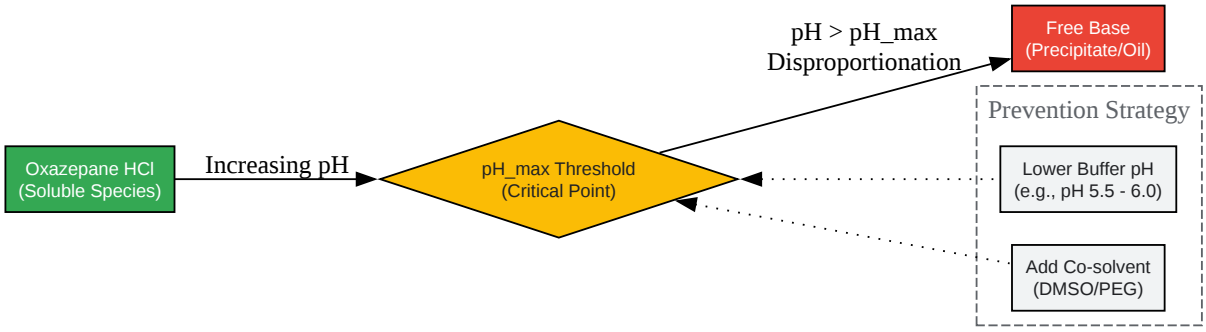

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Figure 2: The mechanism of salt disproportionation.[4] To prevent precipitation, the micro-environment pH must remain to the left of the yellow diamond.

Protocol: Stabilizing the Assay Solution

- Check the

  : Oxazepanes are secondary amines.[1][2] Expect a

  around 8.5–9.5.[1]

- Adjust the Vehicle: Do not use pure PBS (pH 7.4) if the concentration is high (>10 mM).

- The "Shift" Method:

  - Pre-dissolve the stock in DMSO (100x concentration).

  - Dilute into a buffer adjusted to pH 6.0–6.5 (e.g., MES or slightly acidified phosphate).[1]

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- This keeps the pH below

  while maintaining physiological relevance for many short-term assays.

References & Further Reading

- Stahl, P. H., & Wermuth, C. G. (Eds.).[1] (2011).[1] Pharmaceutical Salts: Properties, Selection, and Use. Wiley-VCH.[1] (The authoritative text on salt selection and disproportionation).
- Pudipeddi, M., & Serajuddin, A. T. (2005).[1] Trends in solubility of polymorphs. Journal of Pharmaceutical Sciences, 94(5), 929-939.[1] (Explains the solubility advantages of metastable forms).
- Black, S. N., et al. (2007).[1] Structure, solubility, screening, and synthesis of molecular salts.[1] Journal of Pharmaceutical Sciences, 96(5), 1053-1068.[1] (Detailed discussion on the "Common Ion Effect" and counter-ion selection).
- Gupta, D., & Bhatia, D. (2013).[1] Solubility enhancement of poorly water soluble drugs: A review. International Journal of Pharmacy and Pharmaceutical Sciences. (General strategies for co-solvency).

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Sources

- 1. echemi.com [echemi.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. Co-Crystallization Approach to Enhance the Stability of Moisture-Sensitive Drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 4. apps.dtic.mil [apps.dtic.mil]
- 5. researchgate.net [researchgate.net]

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